Requesting Cyclamic Acid-d11 Sodium Salt certificate of analysis

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Compound of Interest	
Compound Name:	*Cyclamic Acid-d11 Sodium Salt*
Cat. No.:	*B13845879*

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An In-Depth Technical Guide to the Certificate of Analysis for **Cyclamic Acid-d11 Sodium Salt**

For researchers, scientists, and drug development professionals, the integrity of analytical standards is the bedrock of reliable and reproducible data. This is particularly true for isotopically labeled compounds, where nuances beyond simple chemical purity dictate their fitness for purpose. This guide provides a detailed examination of the Certificate of Analysis (CoA) for **Cyclamic Acid-d11 Sodium Salt**, a critical internal standard used in quantitative mass spectrometry. We will dissect the essential components of a comprehensive CoA, explain the causality behind the analytical methodologies, and provide the technical insights necessary to confidently assess the quality of this vital research tool.

The Foundational Role of a Certificate of Analysis

A Certificate of Analysis (CoA) is more than a mere product specification sheet; it is a formal, batch-specific document that validates the identity, quality, and purity of a chemical substance.[1][2] For an isotopically labeled standard like **Cyclamic Acid-d11 Sodium Salt**, the CoA serves as the primary assurance of its suitability for use as an internal standard in sensitive analytical applications, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).[3][4] Its purpose is to correct for variations during sample preparation and analysis,

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such as matrix effects or inconsistent recovery, which is achievable only if the standard itself is rigorously characterized.[5]

The CoA provides the empirical data to confirm that the material in a specific vial meets the required quality standards, ensuring traceability and compliance for regulated environments.[1][6]

Anatomy of a **Cyclamic Acid-d11 Sodium Salt** CoA

A robust CoA for a deuterated standard is a multi-faceted document. We will explore the critical sections, highlighting the specific considerations for **Cyclamic Acid-d11 Sodium Salt**.

Header and General Information

This section provides fundamental identification for traceability.[6]

Parameter	Example	Significance
Product Name	Cyclamic Acid-d11 Sodium Salt	Unambiguously identifies the compound.
CAS Number	1215770-73-2	A unique numerical identifier for the specific deuterated chemical substance.[7]
Lot/Batch Number	BCCX1234	Links the physical sample to a specific manufacturing run and its corresponding analytical data.[1]
Molecular Formula	$C_6H_2D_{11}NNaO_3S$	Defines the exact elemental and isotopic composition.
Molecular Weight	212.28	Calculated based on the deuterated formula; essential for solution preparation.
Storage Conditions	Room Temperature	Specifies the required conditions to maintain the compound's stability.[8]

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Physicochemical Properties

These parameters describe the physical nature of the material.

- Appearance: Typically a white or off-white solid. A visual check against this specification is the first line of quality assessment.
- Solubility: Indicates suitable solvents for preparing stock solutions (e.g., Soluble in water).[9] This is critical for ensuring the standard can be properly introduced into an analytical workflow.

Core Analytical Specifications

This is the heart of the CoA, where empirical data validates the compound's quality. For a deuterated standard, purity is a multi-dimensional concept encompassing chemical and isotopic purity.

It is paramount to confirm that the molecule has the correct chemical structure.

- ^{1}H-NMR Spectroscopy: This technique confirms the molecular structure and, crucially for a deuterated compound, the absence of protons at the labeled positions. The spectrum should be consistent with the structure of Cyclamic Acid, but with significantly diminished or absent signals corresponding to the 11 positions on the cyclohexyl ring.
- Mass Spectrometry (MS): Provides the experimental mass of the molecule, which must match the theoretical mass of the deuterated compound. High-resolution mass spectrometry (HRMS) can confirm the elemental composition with high accuracy.[10][11]

This parameter quantifies the percentage of the desired compound relative to any non-isotopic chemical impurities.[12]

- High-Performance Liquid Chromatography (HPLC): HPLC with UV or MS detection is a standard method for assessing chemical purity.[13][14] The analysis separates the main compound from any synthesis byproducts or degradation products. A high chemical purity (e.g., ≥98%) ensures that observed signals are not from contaminants.

For a deuterated standard, this is arguably the most important specification. It is crucial to distinguish between two key terms: isotopic enrichment and species abundance (or isotopic

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purity).[15][16]

- Isotopic Enrichment (% D): This refers to the percentage of deuterium at a specific labeled position. For a compound with 99.5% D enrichment, there is a 99.5% probability of finding a deuterium atom at any given labeled site.[15]
- Isotopic Purity (d_{11} %): This refers to the percentage of the total molecular population that is the fully deuterated (d_{11}) species. Due to the statistical nature of deuterium incorporation, it's practically impossible to achieve 100% d_{11} species.[15] The CoA must specify the abundance of the target d_{11} isotopologue and may also list the distribution of other isotopologues (d_{10}, d_9, etc.).

High isotopic purity is vital to prevent "crosstalk" in mass spectrometry, where signals from incompletely labeled internal standards could interfere with the quantification of the non-labeled analyte.[10] Mass spectrometry is the definitive technique for this determination.[17]

Parameter	Specification Example	Significance
Chemical Purity (by HPLC)	≥ 98.0%	Ensures that the analytical signal is not compromised by chemical contaminants.
Isotopic Purity (d_{11})	≥ 99.0%	Minimizes isotopic crosstalk and ensures accurate quantification of the target analyte.
Isotopic Enrichment	≥ 99.5 atom % D	Indicates the high probability of deuterium incorporation at each labeled position.

Key Analytical Methodologies: Protocols & Rationale

To ensure trustworthiness, the CoA relies on validated analytical methods. Here we detail the protocols for the most critical tests.

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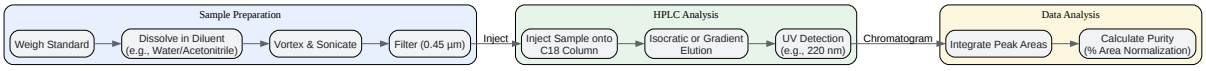
Protocol 1: Chemical Purity by HPLC-UV

This workflow quantifies the purity of the **Cyclamic Acid-d11 Sodium Salt**, separating it from any potential impurities.



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Caption: Workflow for HPLC-UV Chemical Purity Analysis.

Methodology:

- Standard Preparation: Accurately weigh approximately 1 mg of **Cyclamic Acid-d11 Sodium Salt** and dissolve it in a suitable mobile phase diluent (e.g., 70:30 water:acetonitrile) to a final concentration of 1 mg/mL.[14]
- Chromatographic Conditions:
  - System: Agilent 1260 Infinity II or equivalent.
  - Column: C18, 4.6 x 150 mm, 5 µm.
  - Mobile Phase: Acetonitrile and Water (e.g., 30:70 v/v).[14]
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 10 µL.
  - Detector: Diode Array Detector (DAD) at 220 nm.
- Analysis: Inject the prepared standard. The resulting chromatogram will show a major peak for the compound.

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- Calculation: Purity is calculated using the area normalization method:
  - Chemical Purity (%) = (Area of Main Peak / Total Area of All Peaks) x 100

Causality: The C18 stationary phase separates compounds based on their hydrophobicity. This method is effective for separating the relatively polar cyclamate from less polar or more polar impurities formed during synthesis.

Protocol 2: Isotopic Purity by LC-MS

This is the definitive test for a deuterated standard, confirming both its mass and the distribution of its isotopologues.

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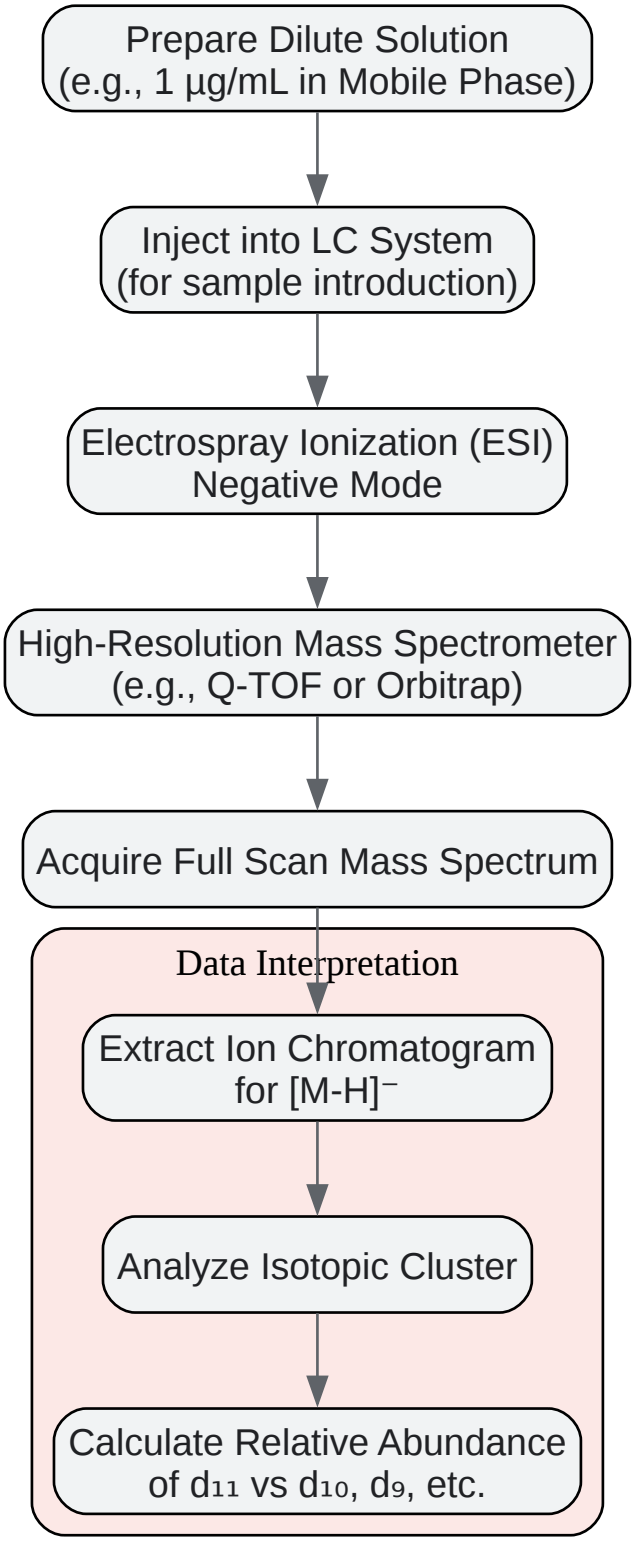

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